

Application Note: Identification of Furathiocarb Metabolites using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Furathiocarb*

Cat. No.: *B052073*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Furathiocarb is a broad-spectrum carbamate insecticide used to control a variety of agricultural pests.[1] Upon entering a biological system, it undergoes extensive metabolism, leading to the formation of several breakdown products known as metabolites. The primary metabolite, carbofuran, is of significant toxicological concern.[1][2] Therefore, robust analytical methods are essential for the identification and quantification of **Furathiocarb** and its metabolites in various matrices to assess exposure and ensure food safety. This application note provides a detailed protocol for the identification of **Furathiocarb** metabolites using Gas Chromatography-Mass Spectrometry (GC-MS), a powerful technique for separating and identifying volatile and semi-volatile compounds.

Metabolic Pathways of Furathiocarb

In mammals, **Furathiocarb** is metabolized primarily in the liver through two main phase I pathways: the Carbofuran Metabolic Pathway and the **Furathiocarb** Oxidation Pathway.[1][2][3]

- **Carbofuran Metabolic Pathway:** This is the predominant route of metabolism, initiated by the cleavage of the N-S bond, leading to the formation of carbofuran.[3] This pathway is primarily

catalyzed by the cytochrome P450 enzyme CYP3A4.[\[1\]](#)[\[2\]](#) Carbofuran is then further metabolized into several products.

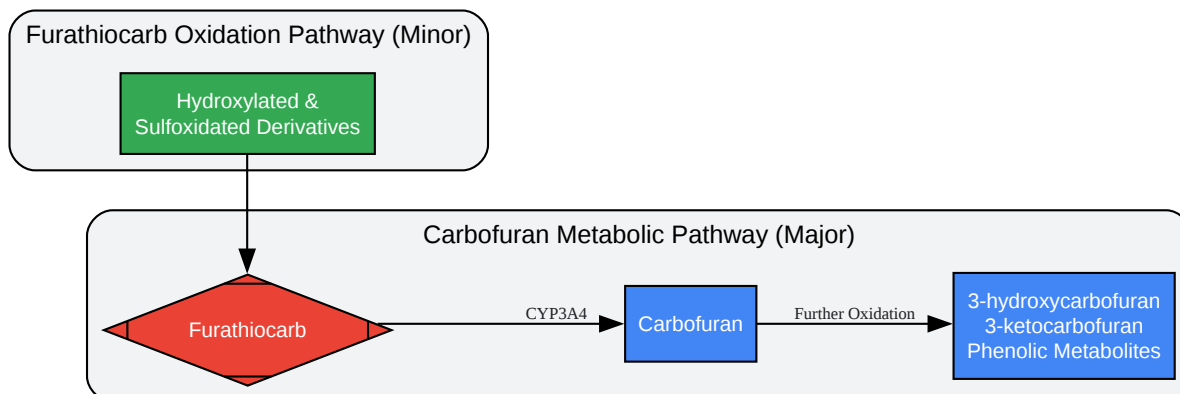
- **Furathiocarb** Oxidation Pathway: This is a minor pathway that involves the hydroxylation or sulfoxidation of the parent **Furathiocarb** molecule.[\[1\]](#)[\[2\]](#)

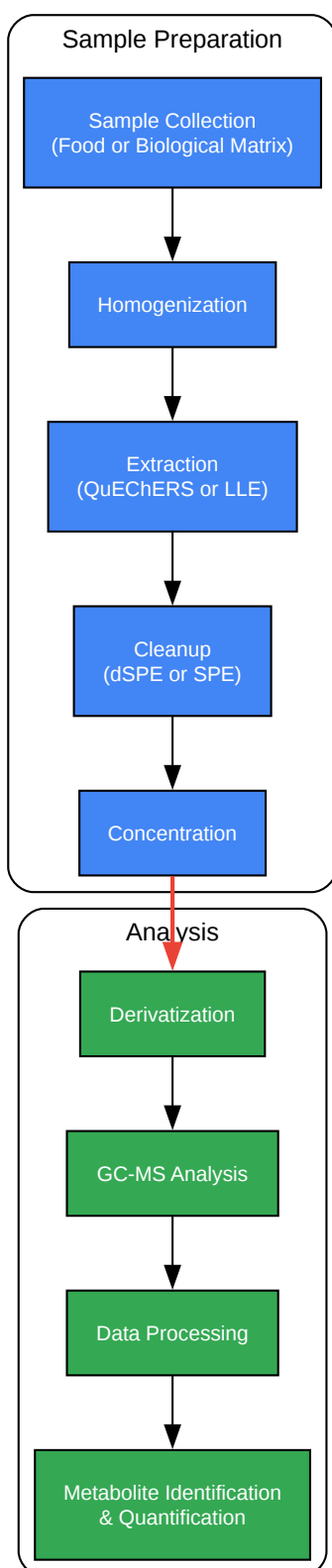
The major metabolites identified from these pathways are listed in Table 1.

Table 1: Major Metabolites of **Furathiocarb**

Metabolic Pathway	Metabolite Name
Carbofuran Metabolic Pathway	Carbofuran [1] [2]
	3-hydroxycarbofuran [1] [2]
	3-ketocarbofuran [1] [2] [4]
	3-hydroxy-7-phenolcarbofuran [1] [2]
	3-keto-7-phenolcarbofuran [1] [2]
	7-phenolcarbofuran [1]

| **Furathiocarb** Oxidation Pathway | Hydroxylated/sulfoxidated derivatives[\[1\]](#)[\[2\]](#) |





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References

- 1. researchgate.net [researchgate.net]
- 2. Characterization of furathiocarb metabolism in in-vitro human liver microsomes and recombinant cytochrome P450 enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Metabolic profiling and in vitro- in vivo extrapolation of furathiocarb in mammalian hepatic microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Furathiocarb | C18H26N2O5S | CID 47759 - PubChem [pubchem.ncbi.nlm.nih.gov]
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